

Application Notes and Protocols: Measuring SAM Levels in Cells Treated with AGI-24512

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Compound of Interest

Compound Name: AGI-24512

Cat. No.: B10800677

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Audience: Researchers, scientists, and drug development professionals.

Introduction

AGI-24512 is a potent and selective allosteric inhibitor of methionine adenosyltransferase 2A (MAT2A), the enzyme responsible for the synthesis of S-adenosylmethionine (SAM) from methionine and ATP.[1][2][3] SAM is a universal methyl donor for numerous cellular processes, including the methylation of DNA, RNA, proteins, and lipids. The inhibition of MAT2A by **AGI-24512** leads to a dose-dependent reduction in intracellular SAM levels.[1][4] This application note provides detailed protocols for treating cultured cells with **AGI-24512** and subsequently measuring the intracellular concentration of SAM using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

The primary downstream effector of SAM depletion by MAT2A inhibition in specific cancer contexts is the protein arginine methyltransferase 5 (PRMT5).[5][6] In cancer cells with a homozygous deletion of the methylthioadenosine phosphorylase (MTAP) gene, the accumulation of methylthioadenosine (MTA) partially inhibits PRMT5.[7][8] These MTAP-deleted cancer cells become highly dependent on SAM for PRMT5 activity, and therefore, treatment with MAT2A inhibitors like **AGI-24512** creates a synthetic lethal vulnerability by

further reducing PRMT5 function.[6][8] This leads to defects in mRNA splicing, induction of DNA damage, and ultimately, inhibition of cell proliferation.[5]

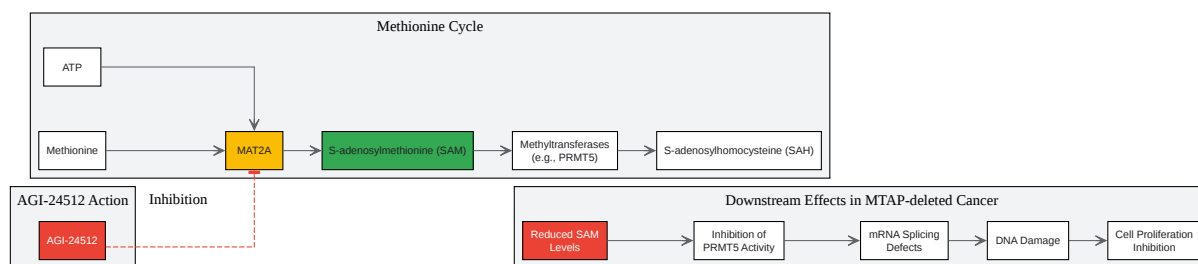
Data Presentation

The following table summarizes the quantitative data on the effect of **AGI-24512** on SAM production in HCT-116 cells, a commonly used colorectal cancer cell line.

Cell Line	Compound	Parameter	Value	Reference
HCT-116 (MTAP-null)	AGI-24512	IC50 for SAM production	100 nM	[1][4]
HCT-116 (MTAP-null)	AGI-24512	IC50 for anti-proliferation	100 nM	[1]
HCT-116	AGI-24512	IC50 for SAM production	103 nM	[5]

Signaling Pathway

The following diagram illustrates the signaling pathway affected by **AGI-24512**.

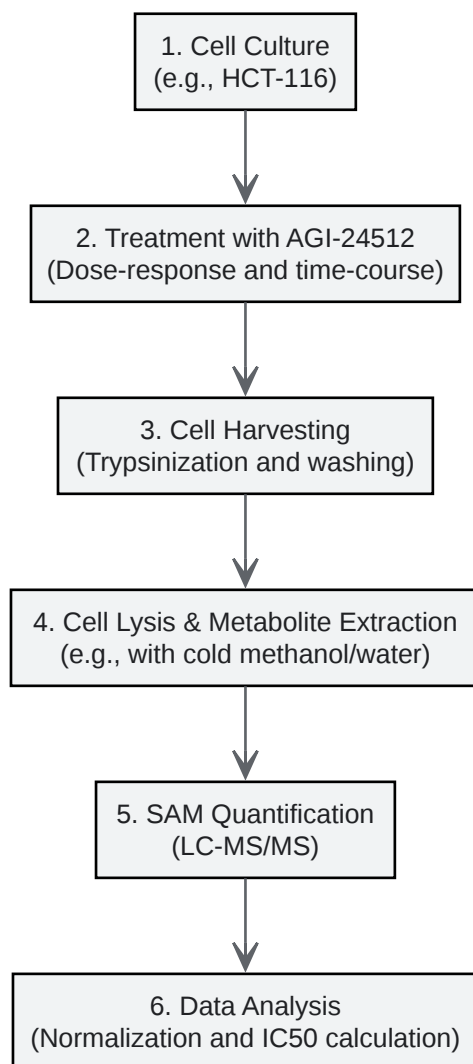


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AGI-24512 inhibits MAT2A, leading to reduced SAM and downstream effects.

Experimental Workflow

The following diagram outlines the general workflow for measuring SAM levels in cells treated with **AGI-24512**.



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